

Technical Guide: p-t-Butylphenyl diphenyl phosphate-d10

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Compound of Interest

Compound Name: *p-t-Butylphenyl diphenyl phosphate-d10*

Cat. No.: *B15558302*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **p-t-butylphenyl diphenyl phosphate-d10**, a deuterated internal standard crucial for the accurate quantification of its unlabeled counterpart, p-t-butylphenyl diphenyl phosphate. The guide covers its chemical and physical properties, analytical applications, and relevant experimental protocols.

Chemical Identity and Properties

p-t-Butylphenyl diphenyl phosphate-d10 is the deuterium-labeled form of p-t-butylphenyl diphenyl phosphate, an organophosphate ester used as a flame retardant and plasticizer. The deuterated version is essential for use as an internal standard in analytical methodologies such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS)[1].

While a specific CAS number for **p-t-butylphenyl diphenyl phosphate-d10** is not consistently provided by suppliers, the CAS number for the unlabeled compound is 981-40-8[2][3][4][5]. It is common practice for suppliers to list the CAS number of the unlabeled analogue.

Table 1: Physicochemical Properties

Property	Value	Source
p-t-Butylphenyl diphenyl phosphate-d10		
Molecular Formula	C ₂₂ D ₁₀ H ₁₃ O ₄ P	[2][6]
Molecular Weight	392.451 g/mol	[2][6]
p-t-Butylphenyl diphenyl phosphate (Unlabeled)		
Molecular Formula	C ₂₂ H ₂₃ O ₄ P	[3][4][5]
Molecular Weight	382.39 g/mol	[3][4]
Boiling Point	261°C at 6 mm Hg	[5]
LogP	6.49220	[5]
Hydrogen Bond Donor Count	0	[5]
Hydrogen Bond Acceptor Count	4	[5]
Rotatable Bond Count	7	[5]

Applications in Research and Development

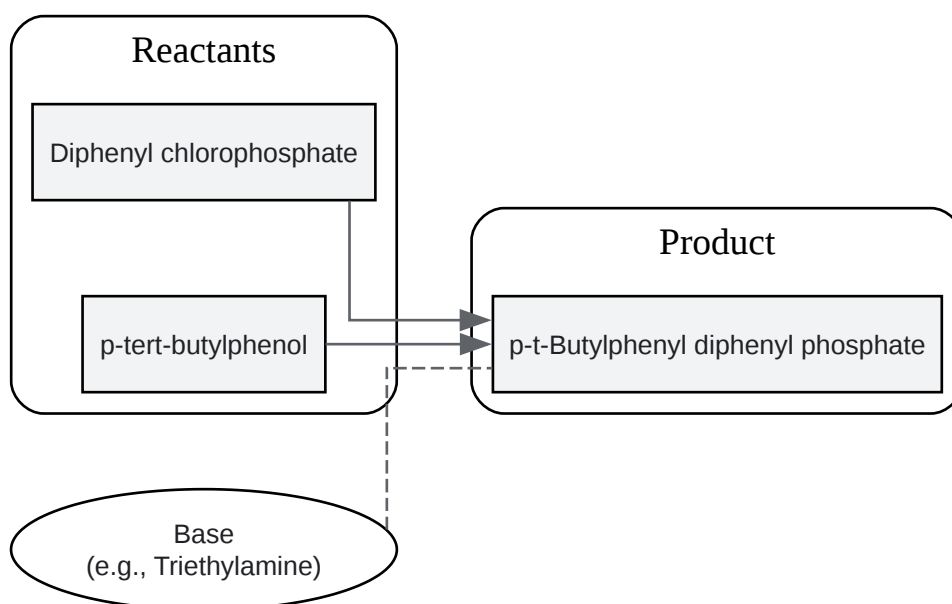
The primary application of **p-t-butylphenyl diphenyl phosphate-d10** is as an internal standard for the quantitative analysis of p-t-butylphenyl diphenyl phosphate in various matrices. Due to its structural similarity and differing mass, it co-elutes with the analyte of interest but is distinguishable by a mass spectrometer, allowing for accurate quantification by correcting for variations in sample preparation and instrument response.

The unlabeled compound, p-t-butylphenyl diphenyl phosphate, is utilized as a flame retardant and plasticizer in a variety of commercial products[4]. Research into its environmental fate and toxicology is ongoing, with studies investigating its biodegradation in different ecosystems[7].

Experimental Protocols

General Analytical Workflow for Quantification

The following workflow outlines a general procedure for the quantification of p-t-butylphenyl diphenyl phosphate in an environmental or biological sample using **p-t-butylphenyl diphenyl phosphate-d10** as an internal standard.



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